

3-(2,2,2-Trifluoroacetyl)benzonitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-(2,2,2-Trifluoroacetyl)benzonitrile

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An In-depth Technical Guide to 3-(2,2,2-Trifluoroacetyl)benzonitrile

This technical guide provides a comprehensive overview of the chemical structure and nomenclature of **3-(2,2,2-Trifluoroacetyl)benzonitrile**, a compound of interest to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Nomenclature

3-(2,2,2-Trifluoroacetyl)benzonitrile is a substituted aromatic ketone. The systematic naming of this compound according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature guidelines confirms its common name. The parent structure is benzonitrile, which is a benzene ring substituted with a nitrile group (-C≡N). The acetyl group (-C(=O)CH₃) is modified with three fluorine atoms on the methyl group, forming a trifluoroacetyl group (-C(=O)CF₃). This substituent is located at the third position of the benzonitrile ring.

Systematic IUPAC Name: **3-(2,2,2-Trifluoroacetyl)benzonitrile**

Common Name: **3-(2,2,2-Trifluoroacetyl)benzonitrile**

Identifier	Value
CAS Number	23568-85-6 [1]
Molecular Formula	C ₉ H ₄ F ₃ NO [1]
Molecular Weight	199.13 g/mol [1]
SMILES	FC(F)(F)C(=O)C1=CC=CC(=C1)C#N [1]

Chemical Structure

The chemical structure of **3-(2,2,2-Trifluoroacetyl)benzonitrile** consists of a central benzene ring. A nitrile group (-C≡N) is attached to the first carbon of the ring, defining the molecule as a benzonitrile derivative. At the third carbon atom of the ring, a 2,2,2-trifluoroacetyl group is attached. This group comprises a carbonyl group (C=O) bonded to a trifluoromethyl group (-CF₃).

Caption: Chemical structure of **3-(2,2,2-Trifluoroacetyl)benzonitrile**.

This guide provides foundational information regarding the chemical identity and structure of **3-(2,2,2-Trifluoroacetyl)benzonitrile**, intended to support further research and development activities.

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References

- 1. appchemical.com [appchemical.com]
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